

Comprehensive Safety and Handling Guide for 2-Nitroresorcinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Nitroresorcinol**

Cat. No.: **B108372**

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **2-Nitroresorcinol** (CAS No. 601-89-8). It is intended for laboratory professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Classification

2-Nitroresorcinol is classified as a hazardous substance. Understanding its specific dangers is the first step in safe handling. The compound poses several risks:

- Acute Toxicity (Category 4): Harmful if swallowed, in contact with skin, or if inhaled.[1][2][3][4]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1][2][3][4]
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[1][2][3][4]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[1][2][3]

Hazard Summary Table:

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	Warning	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[5]
Skin Irritation	Category 2	Warning	H315: Causes skin irritation.[2][4][5]
Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation.[2][4][5]

| Specific Target Organ Toxicity | Category 3 | Warning | H335: May cause respiratory irritation.
[2][5] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. All PPE should be selected based on a thorough risk assessment of the specific procedures being performed.

Required PPE for Handling 2-Nitroresorcinol:

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]	Protects against splashes and dust, preventing serious eye irritation.[1][2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][2]	Prevents skin contact, which can be harmful and cause irritation.[1][2]

| Respiratory Protection | A NIOSH/MSHA or European Standard EN 136 approved respirator (e.g., N95 dust mask) is required if dust formation is likely or ventilation is inadequate.[5][6] | Protects against inhalation of harmful dust, which can cause respiratory irritation.[1][2][3] |

Operational and Handling Plan

Follow these procedural steps to ensure the safe handling of **2-Nitroresorcinol** from receipt to disposal.

- Ventilation: Always handle **2-Nitroresorcinol** in a well-ventilated area.[1][2] Use a chemical fume hood or provide appropriate exhaust ventilation where dust is formed.[2]
- Safety Stations: Ensure that eyewash stations and safety showers are close to the workstation location.[3]
- Read the SDS: Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS).
- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Avoid Contact: Do not get the chemical in eyes, on skin, or on clothing.[1][3]
- Prevent Dust and Aerosols: Avoid the formation of dust and aerosols during handling.[2]
- Avoid Ingestion: Do not eat, drink, or smoke when using this product.[1][2] Wash hands and any exposed skin thoroughly after handling.[1][2]
- Store in a cool, dry, and well-ventilated place.[2][7]
- Keep the container tightly closed to prevent contamination and moisture absorption.[1][2][7]
- Store locked up and away from incompatible materials such as oxidizing agents.[1][2]

Emergency and Disposal Plan

Accidents can happen. Being prepared with a clear plan for spills, exposure, and disposal is critical.

- General Advice: If symptoms persist, call a physician. Ensure medical personnel are aware of the material involved.[3]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs or you feel unwell, get medical advice.[1][2] Contaminated clothing should be removed and washed before reuse.[2]
- Inhalation: Remove the person to fresh air. If breathing is difficult, give artificial respiration. Get medical attention if symptoms occur.[2][3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Call a poison center or doctor if you feel unwell.[2][3]
- Evacuate: Evacuate personnel to safe areas.[2]
- Ventilate: Ensure adequate ventilation.
- Contain Spill: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Clean-Up: Use personal protective equipment.[2] Sweep up the spilled solid and shovel it into suitable, closed containers for disposal.[1][2] Avoid creating dust.[1][2]
- Disposal of **2-Nitroresorcinol** and its container must be done through an approved waste disposal plant.[1][2]
- Follow all local, regional, national, and international regulations for chemical waste disposal.

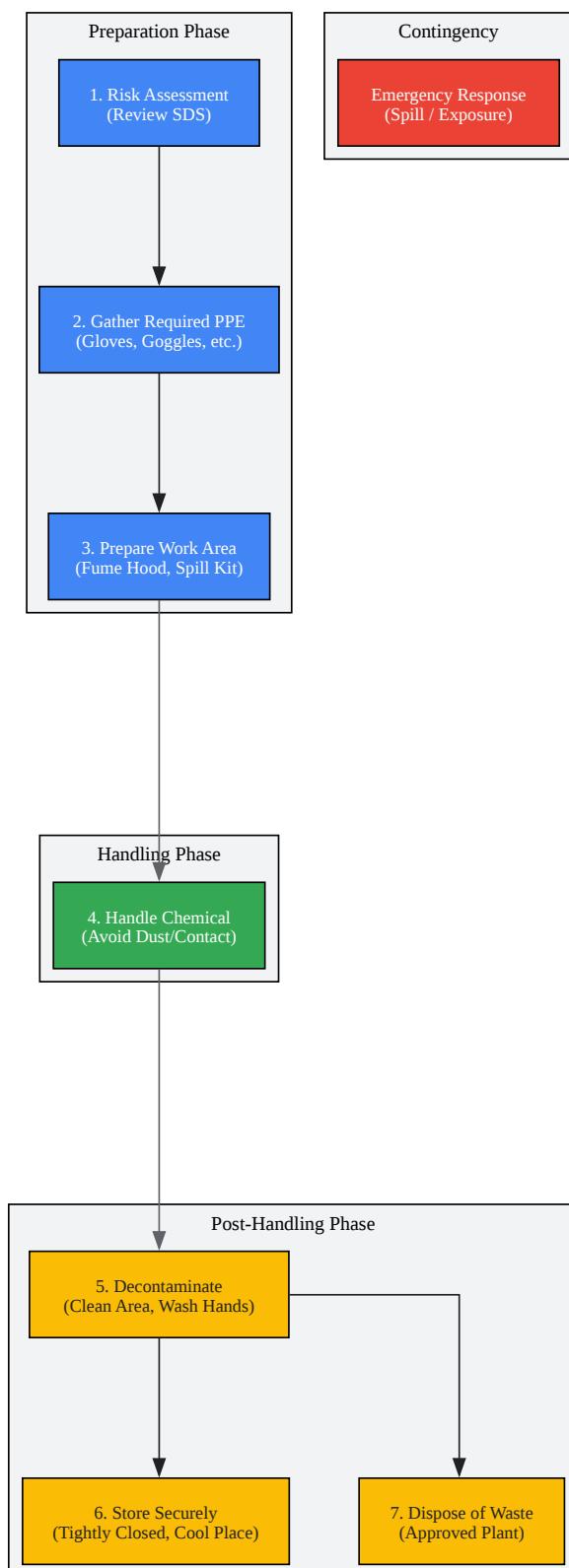
Physical and Chemical Properties

While no specific experimental protocols for PPE were cited in the search results, the physical properties of the chemical inform the necessary handling precautions.

Property	Value
CAS Number	601-89-8 [1] [5]
Molecular Formula	C ₆ H ₅ NO ₄ [3]
Molecular Weight	155.11 g/mol [5]
Appearance	Yellow crystalline powder [7]
Melting Point	81-83 °C [5]
Autoignition Temperature	800 °F (426.7 °C) [5]

Chemical Handling Workflow

The following diagram illustrates the logical workflow for safely handling **2-Nitroresorcinol**.

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Caption: Workflow for the safe handling of **2-Nitroresorcinol**.

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 2-Nitroresorcinol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b108372#personal-protective-equipment-for-handling-2-nitroresorcinol>

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